

Chemical structure and properties of 2-(2,4,6-Trichlorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(2,4,6-Trichlorophenoxy)acetohydrazide

CAS No.: 190588-40-0

Cat. No.: B2936546

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Technical Guide: 2-(2,4,6-Trichlorophenoxy)acetohydrazide[1]

Executive Summary

2-(2,4,6-Trichlorophenoxy)acetohydrazide (CAS: 190588-40-0) is a critical pharmacophore intermediate in medicinal chemistry. It serves as a "pivot point" scaffold, enabling the divergent synthesis of bioactive heterocycles such as 1,3,4-oxadiazoles, 1,2,4-triazoles, and various Schiff bases. Its structural core—a lipophilic 2,4,6-trichlorophenoxy moiety linked to a reactive hydrazide tail—imparts significant antimicrobial, antifungal, and anti-inflammatory potential to its derivatives.

This guide provides a comprehensive technical analysis of its chemical properties, a validated synthesis protocol, and its application in generating bioactive libraries.

Chemical Identity & Physiochemical Properties[3][4][5][6][7][8]

Core Identification Data

Property	Specification
Chemical Name	2-(2,4,6-Trichlorophenoxy)acetohydrazide
CAS Number	190588-40-0
Molecular Formula	C ₈ H ₇ Cl ₃ N ₂ O ₂
Molecular Weight	269.51 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, hot Ethanol; sparingly soluble in water
pKa (Predicted)	~11.5 (Hydrazide NH)
LogP (Predicted)	2.3 – 2.8 (Lipophilic due to trichlorophenyl ring)

Structural Analysis

The molecule consists of two distinct domains:

- Lipophilic Domain:** The 2,4,6-trichlorophenyl ring is electron-deficient and highly lipophilic, facilitating membrane permeability in biological systems. The chlorine atoms at the ortho positions provide steric bulk, influencing the binding conformation in enzyme active sites.
- Reactive Domain:** The acetohydrazide linker (-OCH₂CONHNH₂) acts as a nucleophile. It is chemically versatile, capable of undergoing condensation, cyclization, and acylation reactions.

Synthesis Protocol & Mechanism

The synthesis of **2-(2,4,6-Trichlorophenoxy)acetohydrazide** is a robust two-step process starting from 2,4,6-trichlorophenol.

Step-by-Step Methodology

Step 1: Etherification (Williamson Ether Synthesis)

- Reagents: 2,4,6-Trichlorophenol (1.0 eq), Ethyl chloroacetate (1.1 eq), Anhydrous K_2CO_3 (2.0 eq).
- Solvent: Dry Acetone or DMF.
- Protocol:
 - Dissolve 2,4,6-trichlorophenol in dry acetone.
 - Add anhydrous K_2CO_3 and stir at room temperature for 30 minutes to generate the phenoxide anion.
 - Add ethyl chloroacetate dropwise.
 - Reflux the mixture for 6–8 hours. Monitor by TLC (Hexane:Ethyl Acetate 7:3).
 - Filter inorganic salts while hot. Evaporate solvent.^{[1][2]}
 - Recrystallize the crude ester from ethanol.

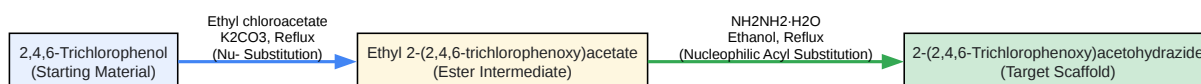
Step 2: Hydrazinolysis

- Reagents: Ethyl 2-(2,4,6-trichlorophenoxy)acetate (Intermediate from Step 1), Hydrazine hydrate (99%, 3.0 eq).
- Solvent: Absolute Ethanol.
- Protocol:
 - Dissolve the ester in absolute ethanol.
 - Add hydrazine hydrate dropwise with constant stirring.
 - Reflux the reaction mixture for 4–6 hours.

- Cool the mixture to room temperature; the hydrazide typically precipitates as a solid.
- Filter the solid, wash with cold ethanol, and recrystallize from ethanol/DMF to yield pure **2-(2,4,6-Trichlorophenoxy)acetohydrazide**.

Reaction Mechanism Visualization

The following diagram illustrates the transformation from the phenol to the hydrazide.



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Figure 1: Synthetic pathway for the production of the target hydrazide scaffold.

Spectroscopic Characterization

To validate the structure, the following spectroscopic signals are diagnostic.

Infrared Spectroscopy (FT-IR)

- 3300 – 3200 cm^{-1} : N-H stretching (doublet for $-\text{NH}_2$).
- 1680 – 1660 cm^{-1} : C=O stretching (Amide I band).
- 1240 – 1220 cm^{-1} : C-O-C asymmetric stretching (Ether linkage).
- 850 – 800 cm^{-1} : C-Cl stretching (Aromatic).

Nuclear Magnetic Resonance (^1H -NMR)

Solvent: DMSO-d_6

- δ 9.0 – 9.5 ppm (s, 1H): $-\text{CONH}-$ (Amide proton, D_2O exchangeable).
- δ 7.6 – 7.8 ppm (s, 2H): Aromatic protons of the 2,4,6-trichlorophenyl ring.[3]

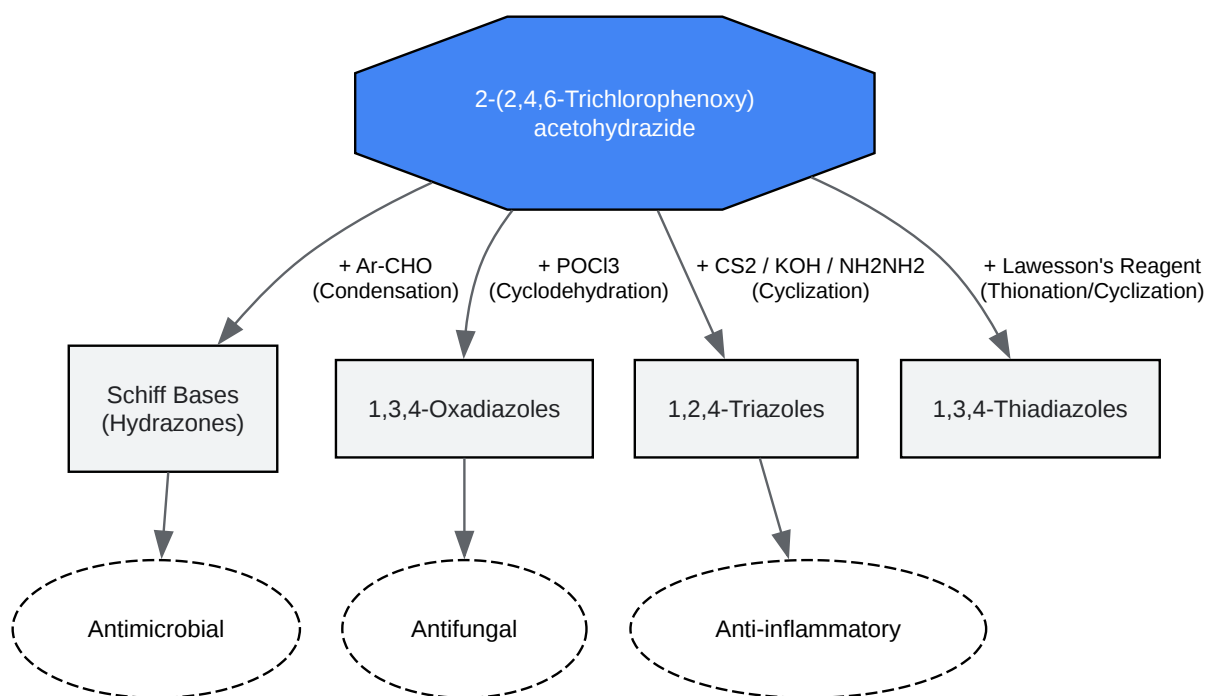
- δ 4.5 – 4.7 ppm (s, 2H): -OCH₂-CO- (Methylene protons).
- δ 4.2 – 4.4 ppm (br s, 2H): -NH-NH₂ (Hydrazide protons, D₂O exchangeable).

Biological Potential & Divergent Synthesis

The hydrazide group is a "privileged structure" in drug design. It serves as a precursor for three major classes of bioactive compounds.

Divergent Synthetic Pathways

- Schiff Bases (Hydrazones): Reaction with aromatic aldehydes yields hydrazones, often investigated for antitubercular and analgesic activity.
- 1,3,4-Oxadiazoles: Cyclization using POCl₃ or carboxylic acids yields oxadiazoles, known for high antifungal potency.
- 1,2,4-Triazoles: Reaction with CS₂/KOH followed by hydrazine yields triazoles, common in anti-inflammatory research.



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Figure 2: Divergent synthesis pathways transforming the hydrazide core into bioactive heterocycles.

Safety & Handling (MSDS Highlights)

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling: Use in a fume hood. Avoid dust formation.^[1] Wear nitrile gloves and safety goggles.
- Storage: Store at 2-8°C, sealed, away from light and moisture. Hydrazides can oxidize over time if exposed to air.

References

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